

Technical Support Center: PPHP (CAS 5757-45-9)

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	PPHP	
Cat. No.:	B163765	Get Quote

No information could be found for a compound with the acronym **PPHP** and CAS number 5757-45-9 in the conducted search.

Our comprehensive search for "**PPHP**" with the specified CAS number did not yield any relevant results for a chemical reagent used in experimental settings. The search results primarily contained information on two unrelated topics:

- Polypropylene (PP): A common polymer used in laboratory plastics and various other applications. The search provided extensive data on its chemical resistance and compatibility with other substances.
- p-Hydroxyphenacyl (pHP): A photoremovable protecting group used in organic synthesis and chemical biology.

Due to the lack of available data on a reagent specifically identified as "**PPHP** (CAS 5757-45-9)," we are unable to provide a troubleshooting guide, FAQs, data tables, or diagrams related to its interference with other reagents or its signaling pathways.

We recommend verifying the name and CAS number of the compound in question. If you have additional details or alternative identifiers for this substance, please provide them so we can conduct a more targeted search.

• To cite this document: BenchChem. [Technical Support Center: PPHP (CAS 5757-45-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b163765#pphp-interference-with-other-reagents]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com